

Essential Safety and Operational Guide for Handling 4,5-Dibromooctane

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Compound of Interest

Compound Name: 4,5-Dibromooctane

Cat. No.: B15461278

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **4,5-Dibromooctane**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment.

Chemical and Physical Properties

A summary of the known properties of **4,5-Dibromooctane** is provided below. While a specific Safety Data Sheet (SDS) is not available, data for the closely related isomer, 1,8-Dibromooctane, is used to infer safety and handling procedures.

Property	Value
Molecular Formula	C ₈ H ₁₆ Br ₂ [1]
Molecular Weight	272.02 g/mol [1]
Appearance	Yellow Liquid
Odor	Odorless
Melting Point	15 - 16 °C / 59 - 60.8 °F
Boiling Point	270 - 272 °C / 518 - 521.6 °F @ 760 mmHg
Flash Point	> 112 °C / > 233.6 °F[2][3]
Specific Gravity	1.460

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **4,5-Dibromooctane**. It is crucial to inspect all PPE for integrity before each use.[\[4\]](#)

Body Part	PPE Recommendation	Specifications
Eyes/Face	Safety Goggles or Face Shield	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3]
Hands	Chemical-resistant gloves	Nitrile, Neoprene, or Viton gloves are recommended for handling halogenated hydrocarbons.
Body	Laboratory Coat	Long-sleeved to prevent skin contact. [4]
Respiratory	Use in a well-ventilated area	A respirator may be required if ventilation is inadequate.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent exposure and accidents.

Handling:

- Work in a well-ventilated area, such as a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Avoid direct contact with skin and eyes.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Do not breathe vapors or mists.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Remove and wash contaminated clothing before reuse.[\[2\]](#)[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[3\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these immediate first-aid and cleanup measures.

Incident	First-Aid / Spill Response
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. [2] [3] [4] Seek medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. [2] [4]
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [2] [4]
Ingestion	Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance. [2] [3] [4]
Spill	Ensure adequate ventilation. [2] [4] Absorb the spill with an inert material (e.g., sand, silica gel, universal binder) and collect it in a suitable, closed container for disposal. [2] [3] [4]

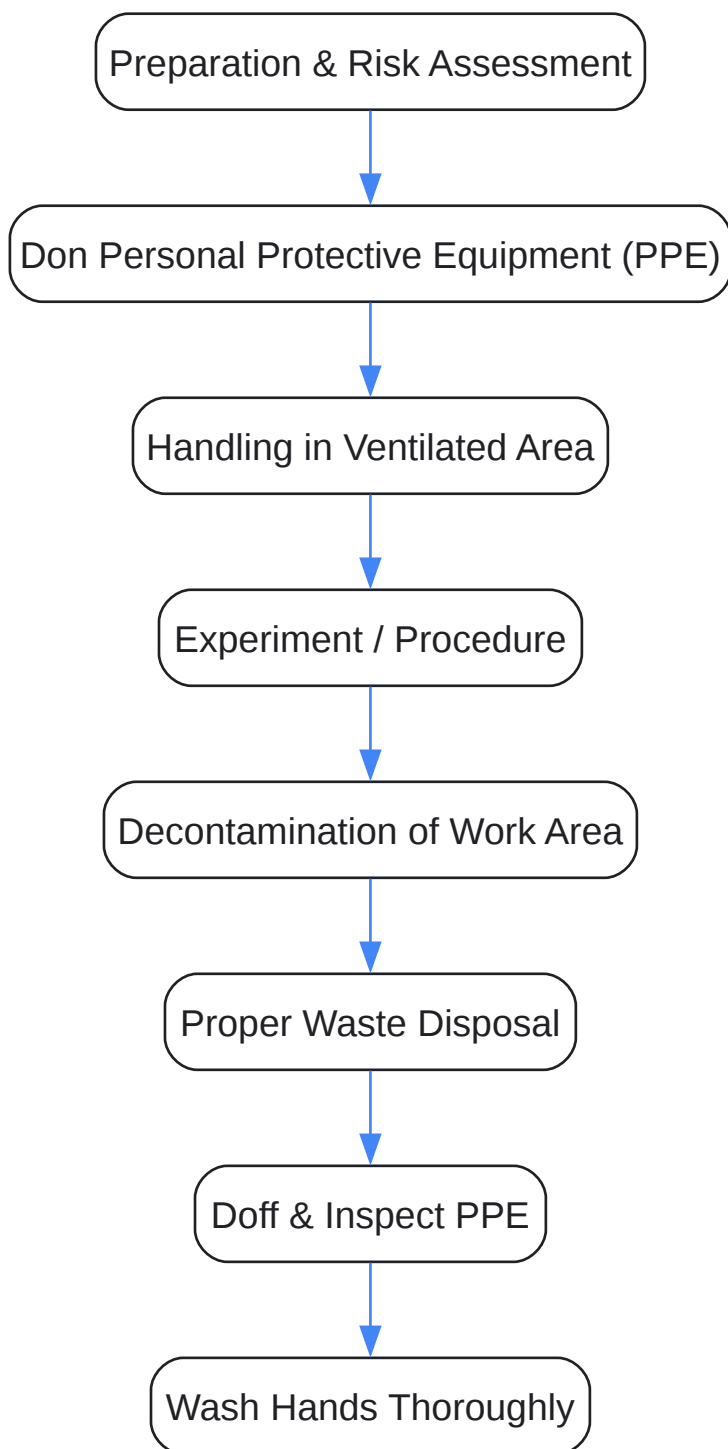
Disposal Plan

Proper disposal of **4,5-Dibromooctane** and its containers is essential to prevent environmental contamination.

- **Chemical Waste:** Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- **Contaminated Materials:** Any materials used for cleanup (e.g., absorbent pads, gloves) should also be collected in a sealed container and disposed of as hazardous waste.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed containers can then be disposed of according to institutional guidelines.

Workflow for Handling 4,5-Dibromooctane

The following diagram illustrates the logical workflow for the safe handling of **4,5-Dibromooctane** from preparation to disposal.



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Safe Handling Workflow

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References

- 1. 4,5-Dibromooctane | C₈H₁₆Br₂ | CID 15737649 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
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